

Essential Safety and Logistics for Handling Divinyl Tetramethyldisiloxane

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Compound of Interest

Compound Name: *Divinyl tetramethyldisiloxane*

Cat. No.: *B8804842*

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **Divinyl Tetramethyldisiloxane**.

Divinyl tetramethyldisiloxane is a versatile organosilicon compound with significant applications in chemical synthesis.^[1] However, its flammable nature and potential health hazards necessitate strict adherence to safety protocols to ensure the well-being of laboratory personnel and the integrity of research. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment.

Key Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **Divinyl tetramethyldisiloxane** is fundamental to its safe handling. The following table summarizes its key quantitative data.

Property	Value	Source(s)
Molecular Formula	C8H18OSi2	[2]
Molecular Weight	186.40 g/mol	[3]
Appearance	Colorless liquid	[2][3]
Boiling Point	139 °C (282 °F)	[3][4]
Melting Point	-99 °C (-147 °F)	[3]
Flash Point	21.7 °C (71.1 °F) - Closed Cup	
Density	0.809 g/mL at 25 °C	[3]
Vapor Pressure	< 15 mm Hg at 25°C	[3]
Solubility	Insoluble in water	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Divinyl tetramethyldisiloxane is classified as a flammable liquid and vapor.[3][5] It can cause skin and eye irritation, and may cause respiratory irritation.[3][6] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[3] It is crucial to inspect gloves for any signs of degradation or perforation before use. Specific breakthrough times for **Divinyl tetramethyldisiloxane** are not readily available, so it is imperative to consult the glove manufacturer's chemical resistance data for specific models and thicknesses.
- Eye Protection: Chemical safety goggles are required.[3] Contact lenses should not be worn when handling this chemical.[3]
- Skin and Body Protection: A flame-retardant lab coat or chemical-resistant apron should be worn over personal clothing. In situations with a higher risk of splashing, additional protective

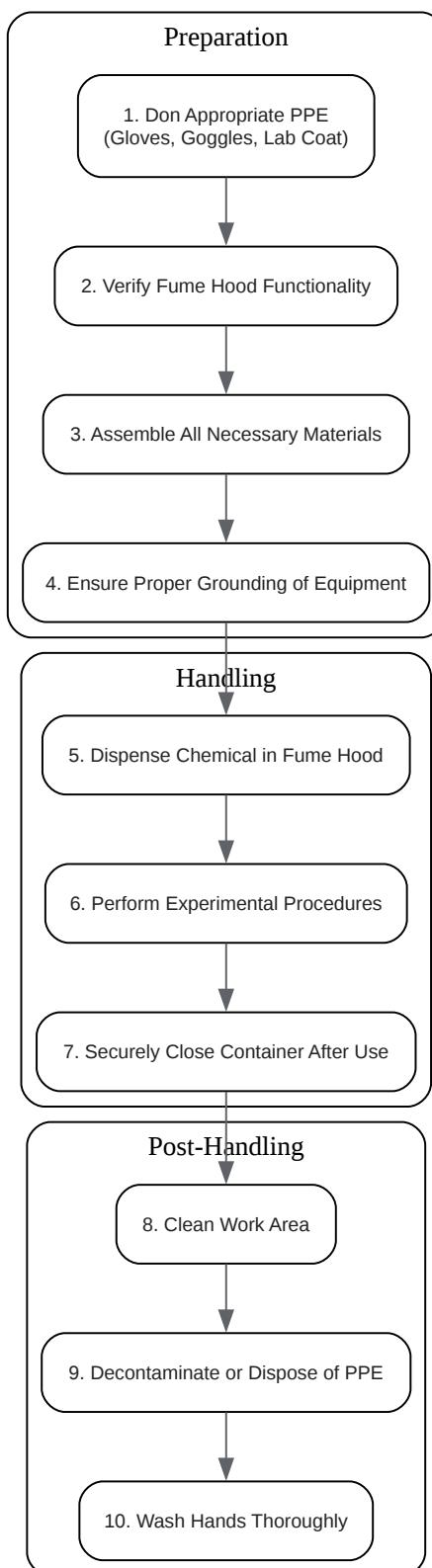
clothing may be necessary.

- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors.^[3] If engineering controls are not sufficient to maintain exposure below acceptable levels, a NIOSH-certified organic vapor respirator should be used.^[3]

Operational Plan for Safe Handling

A systematic approach to handling **Divinyl tetramethyldisiloxane** is crucial for maintaining a safe laboratory environment. The following step-by-step protocol outlines the key procedures from preparation to post-handling.

Experimental Workflow for Handling **Divinyl Tetramethyldisiloxane**

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Caption: A workflow diagram illustrating the key steps for the safe handling of **Divinyl tetramethyldisiloxane**.

Disposal Plan

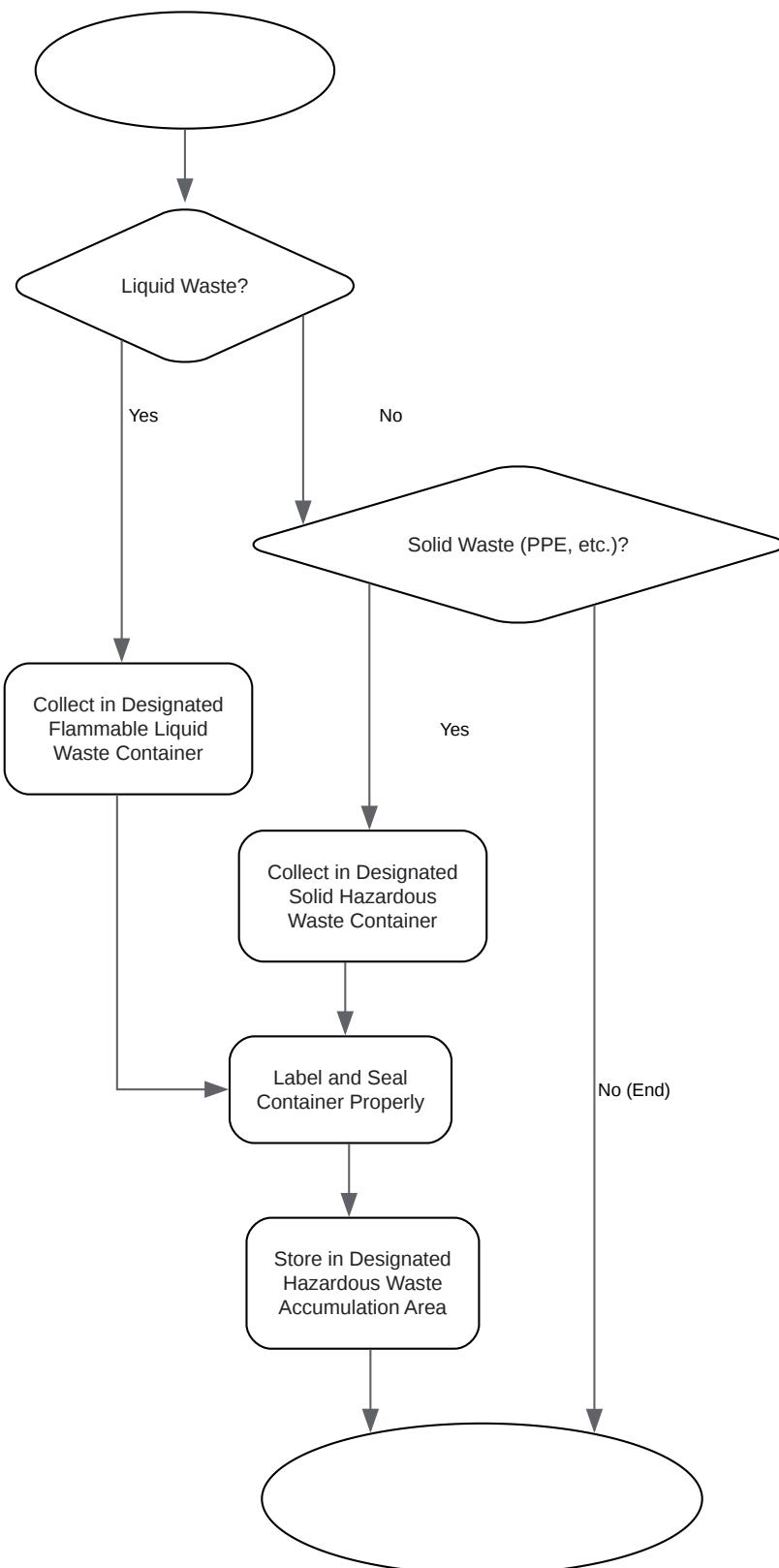
Proper disposal of **Divinyl tetramethyldisiloxane** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Collect all waste **Divinyl tetramethyldisiloxane** and materials contaminated with it (e.g., paper towels, disposable gloves) in a designated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with the chemical and clearly marked as "Hazardous Waste - Flammable Liquid" and list the chemical name.
- Container Management:
 - Keep the waste container closed at all times, except when adding waste.
 - Store the waste container in a designated, well-ventilated, and secondary containment area away from sources of ignition.
- PPE Disposal:
 - Disposable gloves, once contaminated, should be removed and placed in the designated hazardous waste container.
 - Reusable PPE, such as lab coats, should be decontaminated according to institutional guidelines or disposed of as hazardous waste if heavily contaminated.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

- Incineration is a recommended disposal method for **Divinyl tetramethyldisiloxane**.[\[3\]](#)

Disposal Decision Pathway



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Caption: A decision pathway for the proper segregation and disposal of waste generated from handling **Divinyl tetramethylsiloxane**.

Emergency Procedures: Spill and Exposure Response

In the event of a spill or personnel exposure, immediate and appropriate action is crucial.

Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash at the appropriate working height.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the liquid. Use non-sparking tools for cleanup.^[3]
- Collect: Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the incident to your supervisor and the institutional EHS office.
- Large Spills: For large spills, evacuate the area immediately, and contact your institution's emergency response team.

Personnel Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.^[7] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.^[7] Seek immediate medical attention.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[7]

By adhering to these safety and logistical guidelines, researchers can confidently and safely work with **Divinyl tetramethyldisiloxane**, ensuring a secure and productive research environment.

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